

# Synthesis and Purification of Analgesin: An Application Note

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## Compound of Interest

Compound Name: *Analgesin*

Cat. No.: *B1209218*

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## Abstract

This application note provides a detailed protocol for the synthesis and purification of **Analgesin**, also known as Phenazone or Antipyrine. The synthesis is a two-step process beginning with the condensation of phenylhydrazine and ethyl acetoacetate to form an intermediate, 1-phenyl-3-methyl-5-pyrazolone. This intermediate is subsequently methylated to yield the final product, **Analgesin**. This document outlines the detailed experimental procedures, including reagent quantities, reaction conditions, and a comprehensive purification protocol. Quantitative data on reaction yields and product purity are summarized for clarity. Additionally, a visual representation of the synthesis workflow is provided to aid in the understanding of the process. This protocol is intended for researchers, scientists, and professionals in the field of drug development.

## Introduction

**Analgesin** (Phenazone) is a non-steroidal anti-inflammatory drug (NSAID) that has been historically used for its analgesic and antipyretic properties. The synthesis of **Analgesin** is a classic example of pyrazolone formation and subsequent N-alkylation. The most common and established method for its preparation involves the reaction of phenylhydrazine with ethyl acetoacetate, followed by a methylation step.<sup>[1]</sup> This document provides a comprehensive and detailed protocol for this synthesis and the subsequent purification of the final product.

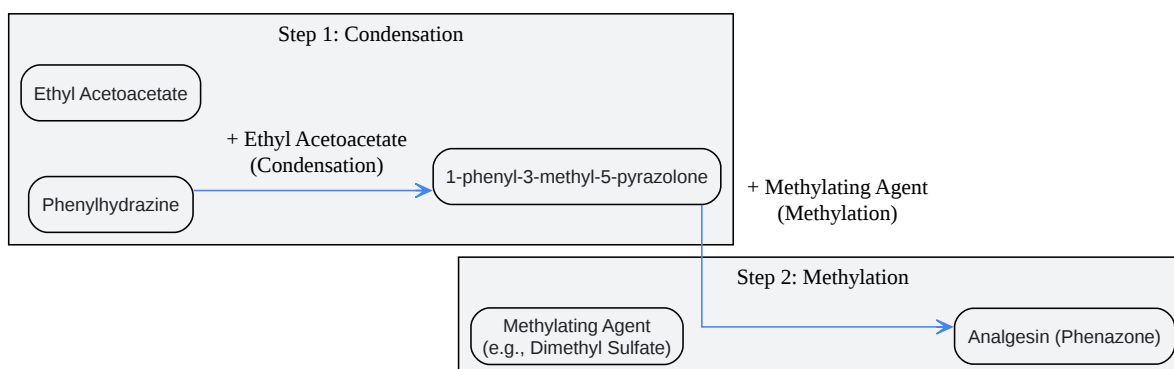
## Synthesis of Analgesin

The synthesis of **Analgesin** is a two-step process:

- Step 1: Condensation of Phenylhydrazine and Ethyl Acetoacetate. Phenylhydrazine and ethyl acetoacetate undergo a condensation reaction to form the intermediate compound, 1-phenyl-3-methyl-5-pyrazolone.
- Step 2: Methylation of 1-phenyl-3-methyl-5-pyrazolone. The intermediate is then methylated using a methylating agent, such as dimethyl sulfate or methyl iodide, to produce **Analgesin**.

[1]

## Chemical Reaction



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## References

- 1. Phenazone - Wikipedia [en.wikipedia.org]
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